

Comparative Analysis: NGA2 vs. G1 Glycan Structures in Therapeutic mAbs

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Compound of Interest

Compound Name: NGA2 Glycan

CAS No.: 84808-02-6

Cat. No.: B1146305

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Executive Technical Summary

In the development of monoclonal antibodies (mAbs), the heterogeneity of the N-linked glycan at Asn297 is a Critical Quality Attribute (CQA). This guide provides a rigorous comparison between two dominant non-sialylated glycoforms: NGA2 (commonly referred to as G0 or agalacto) and G1 (monogalacto).

While often grouped together as "neutral glycans," their impact on drug product performance differs significantly:

- NGA2 (G0): Structurally compact but associated with reduced Complement-Dependent Cytotoxicity (CDC) and potential pro-inflammatory signals (lectin pathway activation).
- G1: Represents the intermediate maturation step. The addition of a single galactose residue stabilizes the Fc CH2 domain, significantly enhances C1q binding (CDC activity), and alters hydrophilicity profiles in analytical separation.

The Bottom Line: For therapeutics requiring high CDC (e.g., Rituximab biosimilars), shifting the profile from NGA2 to G1/G2 is a critical process target. For neutralizing antibodies where

effector function is unwanted, NGA2 is often acceptable, provided aggregation risks are managed.

Structural Characterization

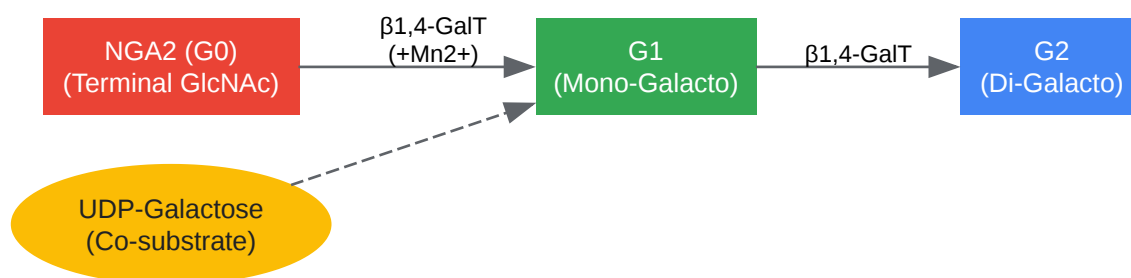
To control these glycans, one must first define their chemical divergence. Both structures share the trimannosyl core but differ at the non-reducing termini.

Chemical Definitions

- NGA2 (G0): Asialo-, Agalacto-, Neutral, Biantennary.[1][2]
 - Terminal Residues: Two N-acetylglucosamine (GlcNAc) residues.
 - Formula: Hex3HexNAc4 (assuming no core fucose).
- G1: Asialo-, Monogalacto-, Biantennary.[3][4]
 - Terminal Residues: One GlcNAc and one Galactose (Gal).
 - Isomers: The Galactose can be on the α 1-6 arm (G1[6]) or α 1-3 arm (G1[3]).[3][5][6][7]
 - Formula: Hex4HexNAc4.

Biosynthetic Relationship

The conversion of NGA2 to G1 is driven by β 1,4-Galactosyltransferase (GalT). This is a rate-limiting step in CHO cell culture, often sensitive to manganese levels and uridine concentrations.



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Figure 1: Biosynthetic progression from NGA2 to G1. The addition of galactose is enzyme-mediated and represents a maturation of the glycan tree.

Functional Performance Analysis

The choice or acceptance of NGA2 vs. G1 levels directly impacts the mechanism of action (MoA).

Complement-Dependent Cytotoxicity (CDC)

This is the most significant differentiator.

- Mechanism: C1q, the first component of the complement cascade, binds to the antibody Fc region.^[8]
- Performance:
 - NGA2 (Low Activity): The lack of galactose results in a "closed" conformation of the CH2 domains, sterically hindering C1q binding.
 - G1 (High Activity): The addition of terminal galactose facilitates an "open" Fc conformation, increasing C1q binding affinity by up to 2-fold compared to agalacto forms.
- Experimental Evidence: Studies on anti-CD20 antibodies demonstrate that enriching G1 and G2 fractions linearly correlates with increased tumor cell lysis via CDC.

Antibody-Dependent Cellular Cytotoxicity (ADCC)^{[3][6][8][9][10][11]}

- Primary Driver: Core Fucosylation (not Galactosylation).
- Comparison: Both NGA2 and G1 (if fucosylated) exhibit similar ADCC baselines.
- Nuance: While afucosylation is the "on-switch" for ADCC, some data suggests G1 may offer slightly improved FcγRIIIa binding stability compared to NGA2, but this effect is secondary.

Stability and Aggregation

- NGA2: The exposed terminal GlcNAc residues are hydrophobic relative to Galactose. High levels of NGA2 can slightly increase the propensity for CH2 domain unfolding and subsequent aggregation under thermal stress.
- G1: Galactose residues participate in non-covalent interactions with the protein backbone (specifically Phe241 and Phe243), stabilizing the quaternary structure.

Feature	NGA2 (G0)	G1 (Monogalacto)	Impact on Drug Product
CDC Activity	Low	Moderate/High	Critical for lytic mAbs (e.g., Rituximab).
ADCC Activity	Baseline	Baseline	Neutral (driven by fucose).
Clearance (PK)	Mannose Receptor risk	ASGPR risk	Negligible difference in typical mAb half-life.
Thermal Stability	Lower	Higher	G1 preferred for formulation stability.

Analytical Methodology

Distinguishing NGA2 from G1 is a standard requirement for batch release.

HILIC Separation (The Gold Standard)

Hydrophilic Interaction Liquid Chromatography (HILIC) separates glycans based on size and polarity.

- Principle: G1 contains one extra hexose unit (Galactose) than NGA2, making it more hydrophilic.
- Elution Order: NGA2 elutes before G1.
- Glucose Units (GU): Using a standard dextran ladder, we can assign GU values to normalize retention times across different systems.

Mass Spectrometry

- Mass Shift: The addition of one Galactose residue adds exactly 162.05 Da to the mass.
- NGA2F (G0F) Monoisotopic Mass: ~1444.5 Da (labeled with 2-AB).
- G1F Monoisotopic Mass: ~1606.6 Da (labeled with 2-AB).

Comparative Data Table (Typical Amide HILIC)

Glycan	Structure Code	Relative Retention	Approx GU (2-AB)	Mass Shift (vs NGA2)
NGA2	G0	1.00 (Reference)	~5.8	0 Da
G1 (6)	G1[6]	1.12	~6.4	+162 Da
G1 (3)	G1[3]	1.15	~6.6	+162 Da

Experimental Protocol: Self-Validating Separation

Objective: Isolate and quantify NGA2 vs. G1 ratios from a purified mAb. Method: HILIC-FLD with RapiFluor-MS (RFMS) or 2-AB labeling.

The "Self-Validating" Concept

A robust protocol must include internal checks. This workflow validates itself by:

- Total Mass Recovery Check: Pre- and post-SPE quantification.
- Resolution Check: The "valley" between G0 and G1 peaks must be <10% of peak height.

Step-by-Step Workflow

Step 1: Rapid Deglycosylation

- Reagent: RapiGest SF (Surfactant) + PNGase F.
- Action: Denature mAb at 90°C for 3 mins. Cool to 50°C. Add PNGase F. Incubate 5 mins.

- Why: High temp unfolding exposes the conserved Asn297 site; rapid cooling prevents refolding before enzyme attack.

Step 2: Instant Labeling

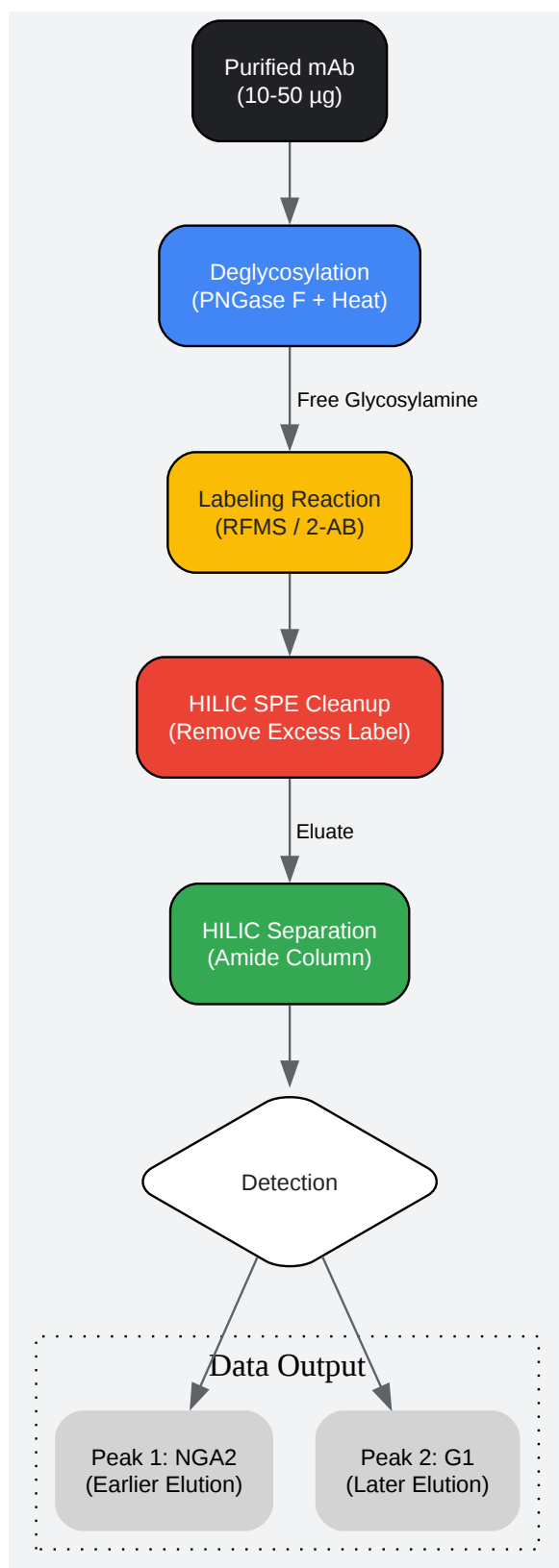
- Reagent: RapiFluor-MS (RFMS) or 2-AB.
- Action: Add label solution. The reaction targets the glycosylamine released in Step 1.
- Why: RFMS enhances ionization for MS (x100 sensitivity) and provides strong fluorescence for quantitation.

Step 3: HILIC-SPE Cleanup (Critical)

- Action: Pass reaction mix through a HILIC μ Elution plate. Wash with ACN to remove excess free label. Elute with aqueous buffer.
- Self-Validation: If the flow-through is fluorescent, the SPE is overloaded or failed.

Step 4: LC-MS Separation

- Column: Amide-based HILIC (1.7 μ m particle size).
- Mobile Phase A: 50 mM Ammonium Formate (pH 4.4).
- Mobile Phase B: 100% Acetonitrile.
- Gradient: 75% B to 54% B over 35 minutes.



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Figure 2: Analytical workflow for separating NGA2 and G1.[2][4][9] The HILIC SPE step is crucial for removing background noise.

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Sources

- 1. NGA2 Glycan/G0 • QA-Bio • >90% Purity • Mass Spec Grade • No Salts [\[qa-bio.com\]](#)
- 2. NGA2 glycan (A2, G0), APTS labelled [\[ludger.com\]](#)
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